

Application Notes and Protocols for Fiscalin C Powder

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Fiscalin C is a naturally occurring alkaloid initially isolated from the fungus Neosartorya fischeri. Subsequent research has also identified it as a metabolite from the marine-derived fungus Stenotrophomonas maltophilia.[1] As a member of the pyrazinoquinazoline alkaloid family, **Fiscalin C** has garnered interest in the scientific community for its notable biological activities. This document provides essential guidelines for the safe handling, storage, and use of **Fiscalin C** powder in a laboratory setting.

Biological Activity

Fiscalin C has been identified as an inhibitor of substance P binding to the human neurokinin-1 (NK-1) receptor, with a reported Ki value of $68 \mu M.[1]$ The NK-1 receptor signaling pathway is implicated in numerous physiological processes, including pain transmission, inflammation, and mood regulation. Additionally, **Fiscalin C** has demonstrated cytotoxic effects against human rhabdomyosarcoma (RD) and human colon cancer (HCT116) cell lines, suggesting potential applications in oncology research.

Physicochemical Properties

A summary of the known physicochemical properties of **Fiscalin C** is provided in the table below.



Property	Data
CAS Number	149008-36-6
Molecular Formula	C28H28N4O4
Molecular Weight	484.55 g/mol
Appearance	Off-white to pale yellow powder
Solubility	Soluble in Dimethyl Sulfoxide (DMSO). Limited solubility in polar solvents like water. Empirical testing is recommended for other organic solvents.
Purity	≥98% (as typically supplied for research purposes)

Hazard Communication

As a bioactive alkaloid powder, **Fiscalin C** should be handled with care. While a specific Safety Data Sheet (SDS) for **Fiscalin C** is not readily available, general precautions for handling potent cytotoxic and neuroactive compounds should be strictly followed.

Potential Hazards:

- Acute Toxicity: May be harmful if swallowed, inhaled, or absorbed through the skin.
- Irritation: May cause skin, eye, and respiratory tract irritation.
- Chronic Effects: The long-term toxicological properties have not been fully investigated.

Handling and Storage Guidelines

Proper handling and storage are crucial to maintain the integrity of **Fiscalin C** and ensure the safety of laboratory personnel.

Handling and Personal Protective Equipment (PPE)



To minimize exposure, all handling of **Fiscalin C** powder should be conducted in a designated area, such as a chemical fume hood or a biological safety cabinet.

Recommended PPE:

- Gloves: Nitrile or latex gloves should be worn at all times.
- Eye Protection: Safety glasses with side shields or goggles are mandatory.
- Lab Coat: A buttoned lab coat should be worn to protect clothing.
- Respiratory Protection: For operations that may generate significant dust, a NIOSHapproved respirator is recommended.

Handling Workflow:

Figure 1: Workflow for Safe Handling of Fiscalin C Powder.

Storage Conditions

Proper storage is essential to prevent degradation of **Fiscalin C**.

Parameter	Recommended Condition
Temperature	Short-term (weeks): 4°CLong-term (months to years): -20°C or -80°C
Atmosphere	Store in a tightly sealed container under an inert atmosphere (e.g., argon or nitrogen) to prevent oxidation.
Light	Protect from light. Use amber vials or store in a dark location.
Humidity	Store in a dry environment. A desiccator can be used to minimize moisture exposure.

Stability



The stability of **Fiscalin C** in solution is not extensively documented. As a general guideline for alkaloids, solutions in organic solvents like DMSO are more stable than aqueous solutions. For long-term storage, it is recommended to store stock solutions at -20°C or -80°C in small aliquots to avoid repeated freeze-thaw cycles. The stability of **Fiscalin C** under specific experimental conditions should be empirically determined.

Experimental Protocols Preparation of a 10 mM Stock Solution in DMSO

- Pre-weighing: Tare a sterile, amber microcentrifuge tube on an analytical balance.
- Weighing: Carefully add the desired amount of Fiscalin C powder to the tube inside a chemical fume hood. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.8455 mg of Fiscalin C.
- Solubilization: Add the appropriate volume of anhydrous DMSO to the tube. For the example above, add 1 mL of DMSO.
- Mixing: Vortex the solution until the Fiscalin C powder is completely dissolved. Gentle warming (e.g., 37°C) may be applied to aid dissolution.
- Storage: Store the stock solution in small aliquots at -20°C or -80°C.

In Vitro Cell-Based Assay Protocol (General)

This protocol provides a general framework for treating cultured cells with **Fiscalin C**.

- Cell Seeding: Plate cells in a suitable multi-well plate at a density that will ensure they are in the exponential growth phase at the time of treatment.
- Cell Culture: Incubate the cells under standard conditions (e.g., 37°C, 5% CO₂) until they reach the desired confluency.
- Preparation of Working Solutions: Dilute the **Fiscalin C** stock solution in cell culture medium to the final desired concentrations. It is important to ensure the final DMSO concentration is consistent across all treatment groups and is non-toxic to the cells (typically ≤ 0.5%).



- Cell Treatment: Remove the old medium from the cells and replace it with the medium containing the various concentrations of **Fiscalin C**. Include a vehicle control (medium with the same concentration of DMSO but no **Fiscalin C**).
- Incubation: Incubate the cells for the desired treatment duration.
- Assay: Perform the desired downstream analysis, such as a cell viability assay (e.g., MTT or CellTiter-Glo®), western blotting, or RT-qPCR.

Hypothetical Signaling Pathway

The following diagram illustrates a hypothetical signaling pathway that could be modulated by **Fiscalin C**, based on its known activity as a Neurokinin-1 (NK-1) receptor antagonist.

Figure 2: Hypothetical Inhibition of the NK-1 Receptor Pathway by Fiscalin C.

Disclaimer

This document is intended for informational purposes only and is not a substitute for a formal Safety Data Sheet (SDS). All laboratory personnel should be trained in the safe handling of chemical compounds and should consult with their institution's Environmental Health and Safety (EHS) department for specific guidance. The user is solely responsible for determining the suitability of **Fiscalin C** for their particular application and for taking all necessary precautions to ensure safety.

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References

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